

A Comparative Analysis of 6-Oxo Simvastatin-d6 Lots for Research Applications

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Compound of Interest

Compound Name: 6-Oxo Simvastatin-d6

Cat. No.: B15142718

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of two hypothetical lots of **6-Oxo Simvastatin-d6**, an important deuterated internal standard used in pharmacokinetic and drug metabolism studies. The data presented here is illustrative to guide researchers in evaluating and comparing different batches of this critical analytical standard.

Data Presentation: Comparison of Lot A and Lot B

The quality and consistency of analytical standards are paramount for the accuracy and reproducibility of experimental results. Below is a summary of the analytical data for two different lots of **6-Oxo Simvastatin-d6**.

| Analytical Test | Lot A | Lot B | Acceptance Criteria |
|-------------------------|--------------------------|--------------------------|------------------------------------|
| Identity | | | |
| Mass Spectrometry (m/z) | Conforms to structure | Conforms to structure | Consistent with theoretical mass |
| ¹ H NMR | Conforms to structure | Conforms to structure | Consistent with reference spectrum |
| Purity | | | |
| HPLC (UV, 238 nm) | 99.2% | 98.8% | ≥ 98.0% |
| Isotopic Purity | | | |
| Deuterium Incorporation | 99.5% | 99.6% | ≥ 99% |
| Impurities | | | |
| Simvastatin-d6 | 0.3% | 0.5% | ≤ 0.5% |
| Other single impurity | 0.1% | 0.2% | ≤ 0.2% |
| Total Impurities | 0.4% | 0.7% | ≤ 1.0% |
| Physical Properties | | | |
| Appearance | White to off-white solid | White to off-white solid | White to off-white solid |
| Solubility | Soluble in Methanol | Soluble in Methanol | As specified |

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of **6-Oxo Simvastatin-d6**. The following are representative protocols for the key analytical tests.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation: Agilent 1260 Infinity II LC System or equivalent.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 238 nm.
- Injection Volume: 10 μ L.
- Procedure: A sample solution of **6-Oxo Simvastatin-d6** is prepared in the mobile phase at a concentration of approximately 1 mg/mL. The sample is injected into the HPLC system, and the chromatogram is recorded. The area of the main peak and any impurity peaks are integrated to calculate the purity.

Mass Spectrometry (MS) for Identity Confirmation

- Instrumentation: Agilent 6545 Q-TOF LC/MS or equivalent.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Mass Range: 100-1000 m/z.
- Procedure: The sample is introduced into the mass spectrometer via direct infusion or from the HPLC eluent. The resulting mass spectrum is analyzed to confirm the presence of the molecular ion corresponding to the theoretical mass of **6-Oxo Simvastatin-d6**.

Nuclear Magnetic Resonance (NMR) for Structural Confirmation

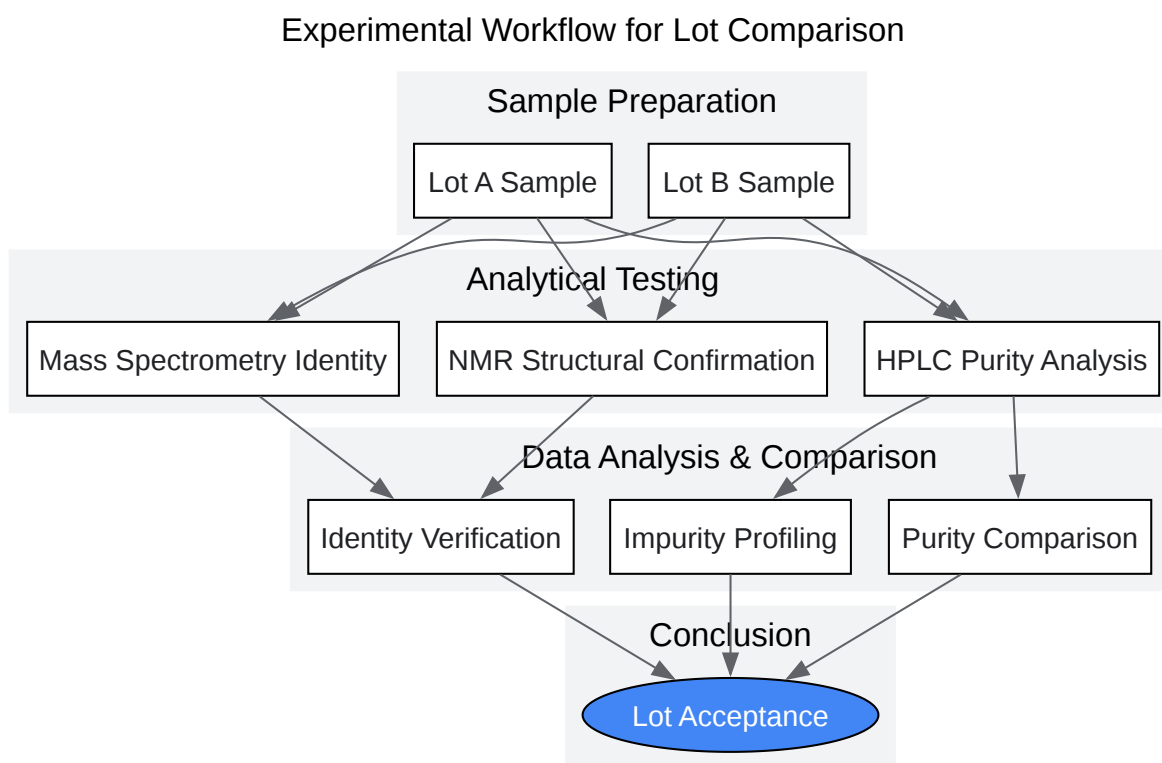
- Instrumentation: Bruker Avance III HD 400 MHz spectrometer or equivalent.
- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).

- Procedure: A sample of **6-Oxo Simvastatin-d6** is dissolved in the appropriate deuterated solvent. The ^1H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration values are compared to a reference spectrum to confirm the chemical structure.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the comparative analysis of different lots of **6-Oxo Simvastatin-d6**.



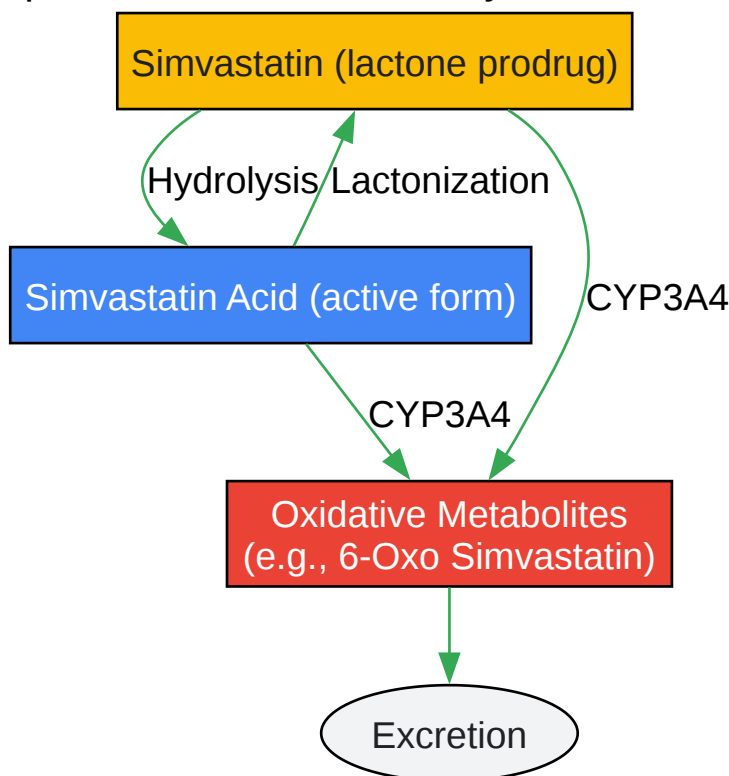
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Workflow for comparing lots of **6-Oxo Simvastatin-d6**.

Simvastatin Metabolic Pathway

Simvastatin is a prodrug that is converted to its active form, simvastatin acid, in the body. The metabolism of simvastatin is primarily mediated by the cytochrome P450 enzyme system, particularly CYP3A4.[1][2] 6-Oxo Simvastatin is a metabolite of Simvastatin.

Simplified Metabolic Pathway of Simvastatin



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Metabolism of Simvastatin.

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References

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